

Application Notes and Protocols: Preparation of FzM1.8 Stock Solution with DMSO

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Compound of Interest

Compound Name: FzM1.8

Cat. No.: B15542956

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Abstract

FzM1.8 is a small molecule that functions as an allosteric agonist of the Frizzled-4 (FZD4) receptor, a key component of the Wnt signaling pathway.^{[1][2]} It activates the canonical Wnt/ β -catenin pathway and can bias signaling towards a non-canonical route involving PI3K.^{[1][3]} Proper preparation of **FzM1.8** stock solutions is critical for accurate and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **FzM1.8** stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent.

Compound Information

Property	Value	Reference
Molecular Formula	C ₁₈ H ₁₄ N ₂ O ₄	^[2]
Molecular Weight	322.32 g/mol	
CAS Number	2204290-85-5	^[2]
Appearance	Solid, Off-white to light yellow powder	^[2]
Purity	≥98% (HPLC)	

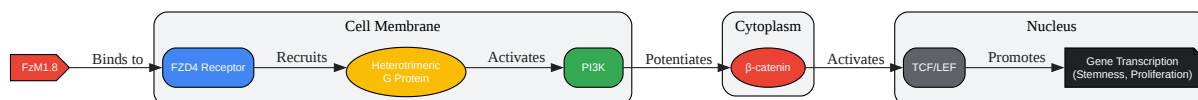
Solubility and Storage

Parameter	Recommendation	Reference
Solvent	DMSO	[2]
Solubility in DMSO	≥ 32.23 mg/mL (100 mM)	
83.33 mg/mL (258.54 mM) - requires sonication	[2]	
Powder Storage	-20°C for up to 3 years	[2]
4°C for up to 2 years	[2]	
Stock Solution Storage	-80°C for up to 2 years	[2]
-20°C for up to 1 year	[2]	

Note: To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.[2] Hygroscopic DMSO can affect solubility; therefore, using newly opened DMSO is advised.[2]

Mechanism of Action: FzM1.8 Signaling Pathway

FzM1.8 acts as an allosteric agonist of the Frizzled-4 (FZD4) receptor.[1] In the absence of a Wnt ligand, **FzM1.8** binds to FZD4, promoting the recruitment of heterotrimeric G proteins.[1][3] This interaction stabilizes FZD4 and stimulates the release of Gβγ subunits, which in turn activate Phosphoinositide 3-kinase (PI3K).[2] This leads to the potentiation of the β-catenin pathway, promoting TCF/LEF transcriptional activity.[2] This signaling cascade has been shown to preserve stemness and promote the proliferation of undifferentiated cells.[1]



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Caption: **FzM1.8** signaling pathway.

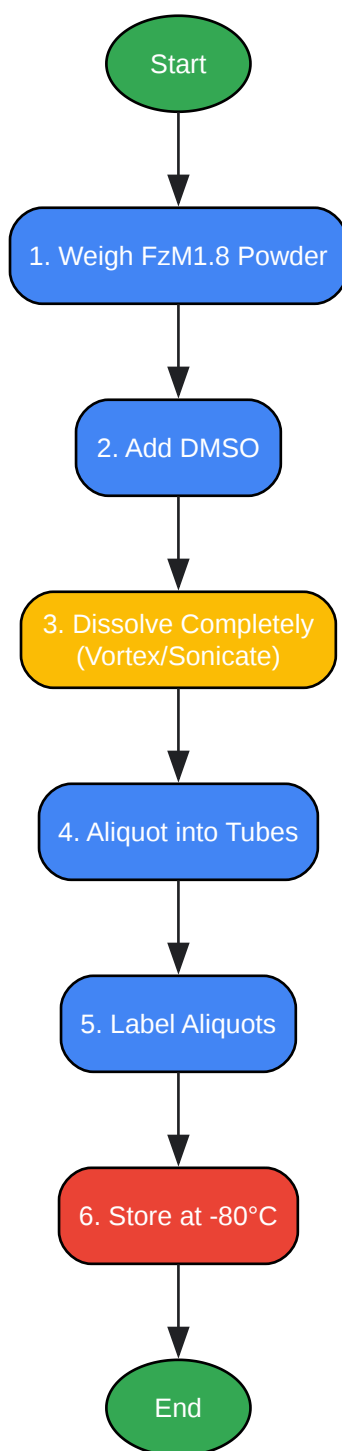
Experimental Protocol: Preparation of a 10 mM **FzM1.8** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **FzM1.8** in DMSO.

Materials:

- **FzM1.8** powder (MW: 322.32 g/mol)
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or cryovials
- Analytical balance
- Vortex mixer
- Pipettors and sterile filter tips
- Optional: Water bath sonicator

Workflow for **FzM1.8** Stock Solution Preparation:



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Caption: Workflow for preparing **FzM1.8** stock solution.

Procedure:

- Calculate the required mass of **FzM1.8**:
 - To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 322.32 \text{ g/mol}$
 - $\text{Mass (g)} = 0.0032232 \text{ g} = 3.22 \text{ mg}$
 - For other volumes and concentrations, use the following table:

Desired Concentration	Mass for 1 mg	Mass for 5 mg	Mass for 10 mg
1 mM	3.1026 mL	15.5130 mL	31.0260 mL
5 mM	0.6205 mL	3.1026 mL	6.2052 mL
10 mM	0.3103 mL	1.5513 mL	3.1026 mL
50 mM	0.0621 mL	0.3103 mL	0.6205 mL

- Weighing **FzM1.8**:
 - Tare a sterile microcentrifuge tube on an analytical balance.
 - Carefully weigh the calculated amount of **FzM1.8** powder into the tube.
- Adding DMSO:
 - Add the calculated volume of DMSO to the microcentrifuge tube containing the **FzM1.8** powder.
- Dissolution:
 - Vortex the tube vigorously for 1-2 minutes to dissolve the powder.

- If the solution is not clear, sonicate in a water bath for 5-10 minutes, or until the solution is clear.[2]
- Aliquoting and Labeling:
 - Once the **FzM1.8** is completely dissolved, aliquot the stock solution into smaller, single-use sterile cryovials or microcentrifuge tubes. This will prevent degradation from multiple freeze-thaw cycles.
 - Clearly label each aliquot with the compound name (**FzM1.8**), concentration (10 mM), solvent (DMSO), and date of preparation.
- Storage:
 - Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).[2]

Quality Control

- Visually inspect the stock solution for any precipitation before use. If precipitate is observed, warm the solution to room temperature and vortex or sonicate until it is fully dissolved.
- For sensitive applications, it is advisable to confirm the concentration of the stock solution using a suitable analytical method such as UV-Vis spectroscopy or HPLC.

Safety Precautions

- Handle **FzM1.8** and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **FzM1.8** and DMSO for detailed safety information.

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